

Technical Support Center: 8-Chloro-adenosine (8-Cl-Ado)

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Compound of Interest

Compound Name: CL 232468

CAS No.: 96555-65-6

Cat. No.: B1669141

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered when working with 8-Chloro-adenosine (8-Cl-Ado), particularly concerning its solubility.

Frequently Asked Questions (FAQs)

Q1: My 8-Cl-Ado is not dissolving properly in DMSO. What could be the issue?

A1: Difficulty in dissolving 8-Cl-Ado in DMSO can arise from a few factors. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly decrease the solubility of 8-Cl-Ado. For optimal results, it is crucial to use newly opened, anhydrous DMSO. Additionally, applying ultrasonic energy can aid in the dissolution process.^[1]

Q2: Can I dissolve 8-Cl-Ado in water? What is its aqueous solubility?

A2: Yes, 8-Cl-Ado is soluble in water, but its solubility is limited at room temperature, at approximately 16 mM.^[2] However, the solubility can be increased by gentle warming. For instance, at 35°C, the solubility increases to 22 mM, and at 50°C, a 100 mM solution can be

achieved.[2] When preparing aqueous solutions, it is recommended to use ultrasonic or vortex mixing to ensure the compound is fully dissolved.[2]

Q3: I observed precipitation when I diluted my 8-Cl-Ado DMSO stock solution into my aqueous cell culture medium. How can I prevent this?

A3: Precipitation upon dilution of a DMSO stock solution into an aqueous medium is a common issue, often due to the compound's lower solubility in the final aqueous environment. To mitigate this, it is advisable to make intermediate dilutions or add the DMSO stock solution to the culture medium dropwise while vortexing to ensure rapid and uniform mixing. This helps to avoid localized high concentrations of 8-Cl-Ado that can lead to precipitation.

Q4: How should I store my 8-Cl-Ado stock solutions?

A4: Once dissolved, it is recommended to aliquot your 8-Cl-Ado stock solution into single-use volumes to prevent repeated freeze-thaw cycles.[1] Stock solutions should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for shorter periods (up to 1 month).[1] It is also important to protect the solutions from light.[1]

Q5: Is 8-Cl-Ado stable in solution?

A5: 8-Cl-Ado is generally stable in DMSO when stored correctly. However, as with many nucleoside analogs, prolonged storage in aqueous solutions at room temperature is not recommended due to the potential for degradation. Following the recommended storage conditions will ensure the integrity of the compound.

Quantitative Solubility Data

The following table summarizes the solubility of 8-Cl-Ado in common laboratory solvents.

Solvent	Molar Mass (g/mol)	Solubility (mg/mL)	Molar Solubility (mM)	Special Conditions
DMSO	301.69[1]	125[1]	414.33[1]	Ultrasonic recommended; use of newly opened, anhydrous DMSO is critical. [1]
Water	301.69[1]	~4.83	~16	At room temperature.[2]
Water	301.69[1]	~6.64	~22	With gentle warming to 35°C. [2]
Water	301.69[1]	~30.17	~100	With warming to 50°C.[2]

Experimental Protocols

Protocol 1: Preparation of 8-Cl-Ado Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of 8-Cl-Ado in DMSO for in vitro experiments.

Materials:

- 8-Chloro-adenosine (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes
- Vortex mixer

- Ultrasonic water bath

Procedure:

- Equilibrate the 8-Cl-Ado vial to room temperature before opening.
- Weigh the desired amount of 8-Cl-Ado powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 100 mM stock solution, add 33.15 μ L of DMSO per 1 mg of 8-Cl-Ado).
- Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.
- Once completely dissolved, aliquot the stock solution into sterile, single-use tubes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage, protected from light.^[1]

Protocol 2: Use of 8-Cl-Ado in Cell Culture

Objective: To treat cultured cells with 8-Cl-Ado at a final desired concentration.

Materials:

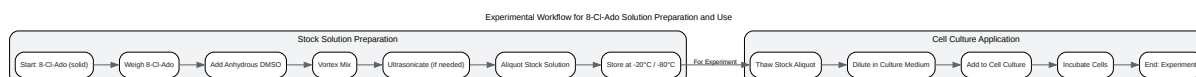
- 8-Cl-Ado DMSO stock solution (from Protocol 1)
- Cultured cells in appropriate cell culture medium
- Sterile, pre-warmed cell culture medium

Procedure:

- Thaw an aliquot of the 8-Cl-Ado DMSO stock solution at room temperature.
- Calculate the volume of the stock solution needed to achieve the final desired concentration in your cell culture experiment.

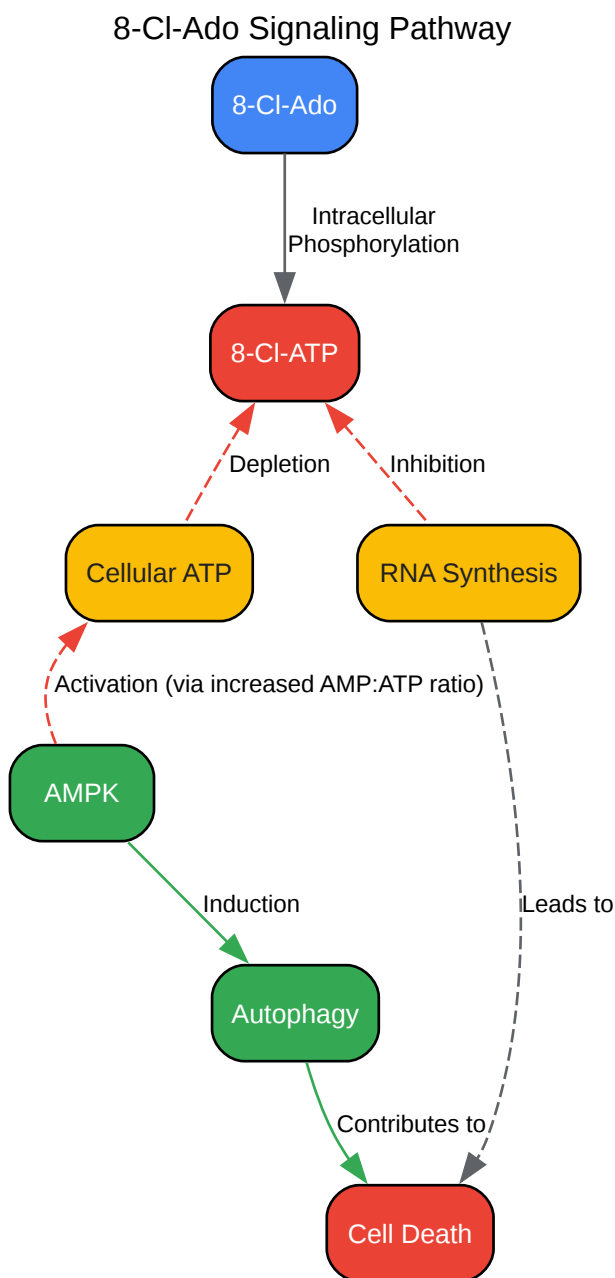
- It is recommended to perform serial dilutions in pre-warmed culture medium if a very low final concentration is required.
- Add the calculated volume of the 8-Cl-Ado stock solution (or its dilution) to the cell culture medium. It is best to add the solution dropwise while gently swirling the culture plate/flask to ensure even distribution and minimize the risk of precipitation.
- For control experiments, add an equivalent volume of DMSO (vehicle) to a separate set of cells.
- Incubate the cells for the desired experimental duration.

Visualizations



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Caption: Workflow for preparing and using 8-Cl-Ado solutions.



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Caption: Simplified signaling pathway of 8-Cl-Ado.

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References

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